

deuterated cabazitaxel internal standard comparison

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Compound Focus: Cabazitaxel-d6

Cat. No.: S548459

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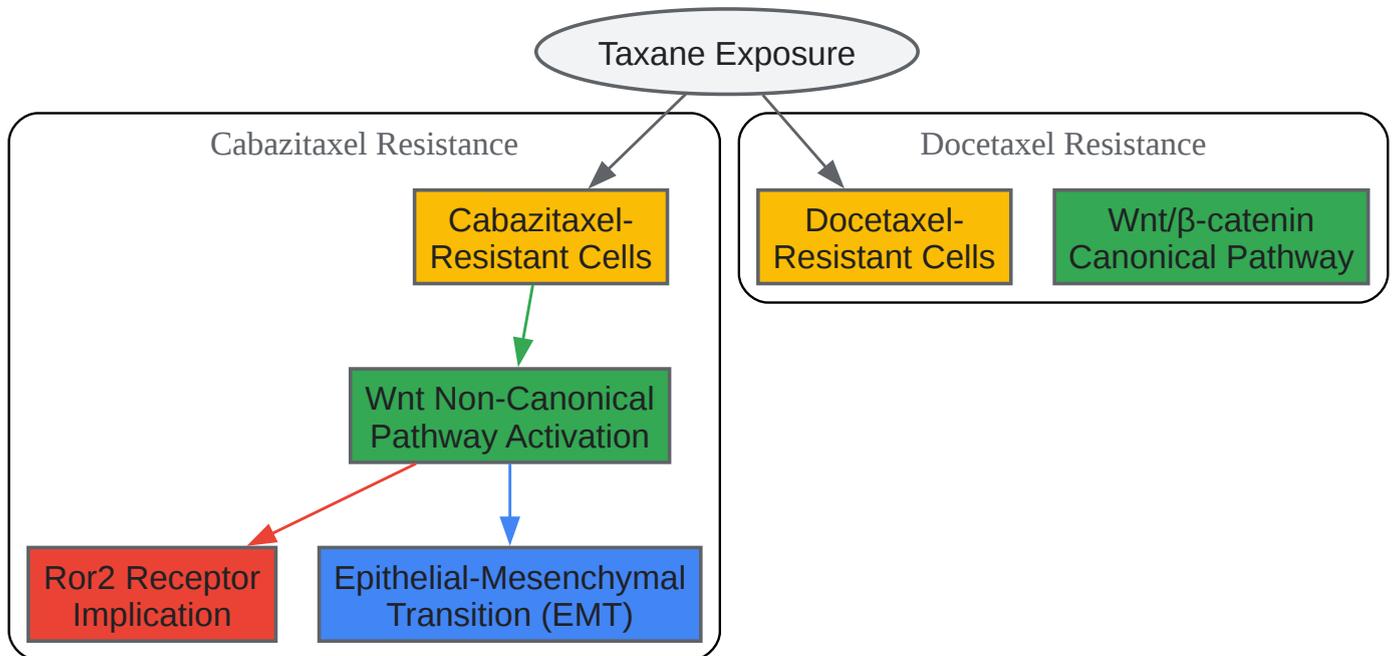
Internal Standard Specification

The table below summarizes the key information available for Cabazitaxel-d9, a deuterium-labeled internal standard used for quantitative analysis [1].

Property	Specification
Product Name	Cabazitaxel-d9 (Synonyms: XRP6258-d9; RPR-116258A-d9) [1]
Purity	99.06% [1]
Molecular Formula	C ₄₅ H ₄₈ D ₉ NO ₁₄ [1]
CAS Number	1383572-19-7 [1]
Application	Serves as a tracer and internal standard for quantitative analysis by NMR, GC-MS, or LC-MS [1]
Handling	Controlled substance; for research use only [1]

Experimental Considerations

For researchers using cabazitaxel-d9, understanding the mechanisms of cabazitaxel resistance is crucial. One study identified that the **Wnt non-canonical signaling pathway** is exclusively activated in cabazitaxel-resistant prostate cancer cells, unlike docetaxel-resistant cells which use the Wnt canonical pathway [2]. The diagram below illustrates this key mechanistic difference.



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Research Context and Gaps

The search for comparative data highlighted several points that may be useful for your research planning:

- **Clinical Context:** Cabazitaxel is a semi-synthetic taxane used in metastatic castration-resistant prostate cancer (mCRPC), particularly after docetaxel treatment fails [3] [2] [4].
- **Comparative Efficacy:** A 2025 meta-analysis found that cabazitaxel as a drug showed **no significant overall survival or progression-free survival benefit over other taxanes** like docetaxel or paclitaxel, though it had a different toxicity profile [3].
- **Key Information Gap:** No studies were found that directly compare the **analytical performance** of cabazitaxel-d9 against other potential internal standards (e.g., **cabazitaxel-d6**, other structural analogs) in terms of ionization efficiency, matrix effects, or elution characteristics in LC-MS or GC-MS methods.

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